

# Dasotraline Hydrochloride and Dopamine Transporter Occupancy: A Technical Guide

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## Compound of Interest

Compound Name: *Dasotraline hydrochloride*

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This in-depth technical guide explores the core pharmacology of **dasotraline hydrochloride**, with a specific focus on its interaction with the dopamine transporter (DAT). Dasotraline is a novel dual dopamine and norepinephrine reuptake inhibitor (DNRI) that has been investigated for the treatment of Attention-Deficit/Hyperactivity Disorder (ADHD) and Binge Eating Disorder (BED).[1][2] Its distinct pharmacokinetic profile, characterized by a slow absorption and long elimination half-life, results in stable plasma concentrations, allowing for once-daily dosing.[2][3] This guide synthesizes preclinical and clinical data to provide a comprehensive overview of dasotraline's transporter occupancy, mechanism of action, and the experimental methodologies used in its evaluation.

## Quantitative Analysis of Transporter Occupancy

The following tables summarize the key quantitative data from preclinical and clinical studies on dasotraline's occupancy of the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT).

Table 1: Preclinical Transporter Occupancy of Dasotraline

| Species       | Method          | Transporter | Dose/Concentration | Mean Occupancy (%) | Reference |
|---------------|-----------------|-------------|--------------------|--------------------|-----------|
| Mouse         | ex vivo         | DAT         | TO50: 32 ng/mL     | 50                 | [4]       |
| NET           | TO50: 109 ng/mL | 50          | [4]                |                    |           |
| SERT          | TO50: 276 ng/mL | 50          | [4]                |                    |           |
| Baboon        | SPECT Imaging   | DAT         | 0.2 mg/kg i.v.     | 87                 | [4]       |
| NET           | 0.2 mg/kg i.v.  | 20          | [4]                |                    |           |
| SERT          | 0.2 mg/kg i.v.  | 20          | [4]                |                    |           |
| Rhesus Monkey | PET Imaging     | DAT         | 0.1 mg/kg i.v.     | 54                 | [5]       |
| DAT           | 0.2 mg/kg i.v.  | 68          | [5]                |                    |           |

Table 2: Clinical Dopamine and Serotonin Transporter Occupancy of Dasotraline in Humans

| Dose (oral) | Mean DAT Occupancy (%) ( $\pm$ SD) | Mean SERT Occupancy (%) ( $\pm$ SD) | Reference |
|-------------|------------------------------------|-------------------------------------|-----------|
| 8 mg        | 33 ( $\pm$ 11)                     | 2 ( $\pm$ 13)                       | [4]       |
| 12 mg       | 44 ( $\pm$ 4)                      | 9 ( $\pm$ 10)                       | [4]       |
| 16 mg       | 49 ( $\pm$ 7)                      | 14 ( $\pm$ 15)                      | [4]       |

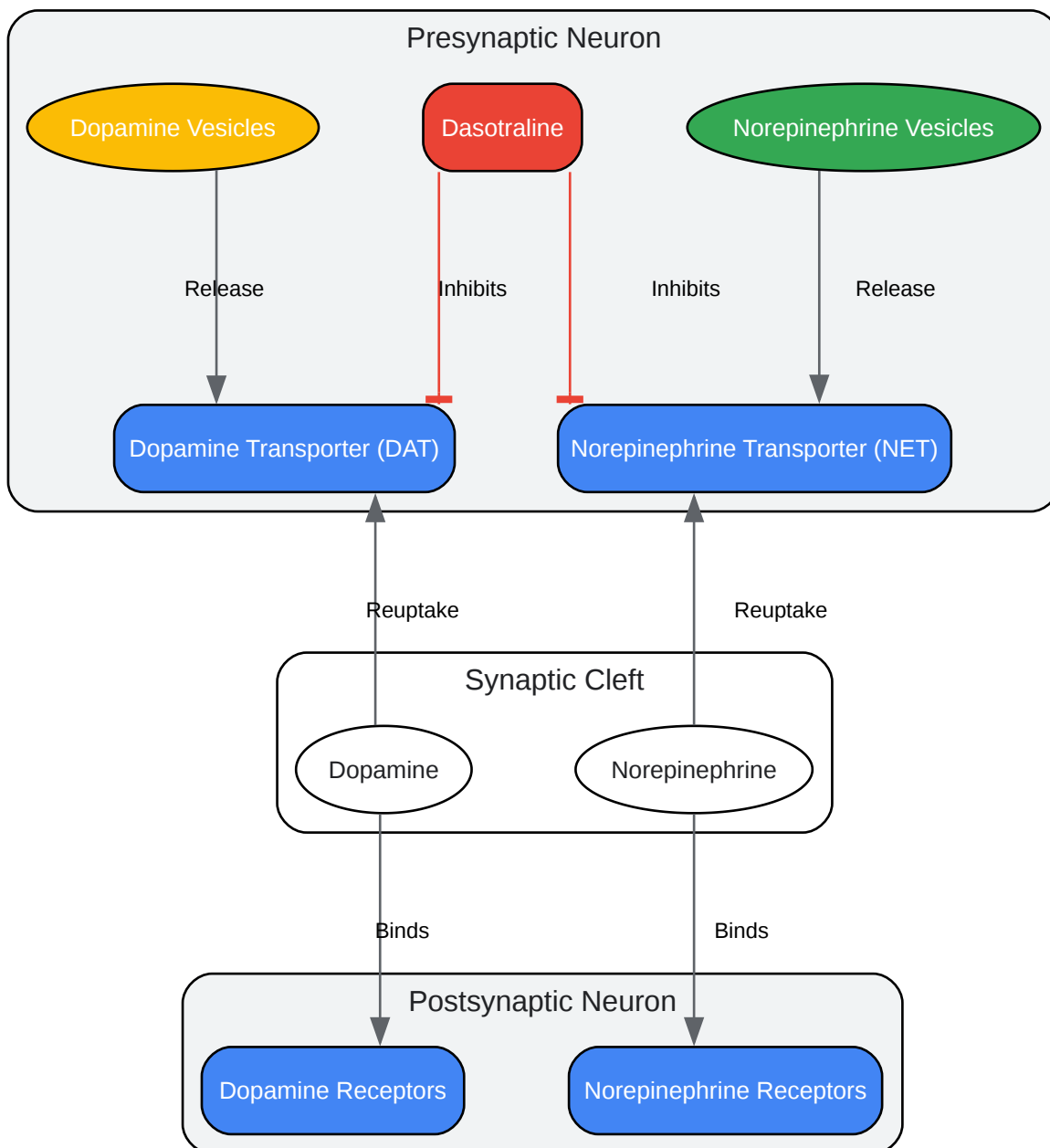
Table 3: Estimated Clinical Dopamine Transporter Occupancy and Plasma Concentrations

| Daily Dose (oral) | Estimated Steady-State Plasma Concentration | Estimated DAT Occupancy (%) | Reference |
|-------------------|---------------------------------------------|-----------------------------|-----------|
| 4 mg              | 8 ng/mL                                     | 56                          | [6]       |
| 8 mg              | 18 ng/mL                                    | 71                          | [6]       |

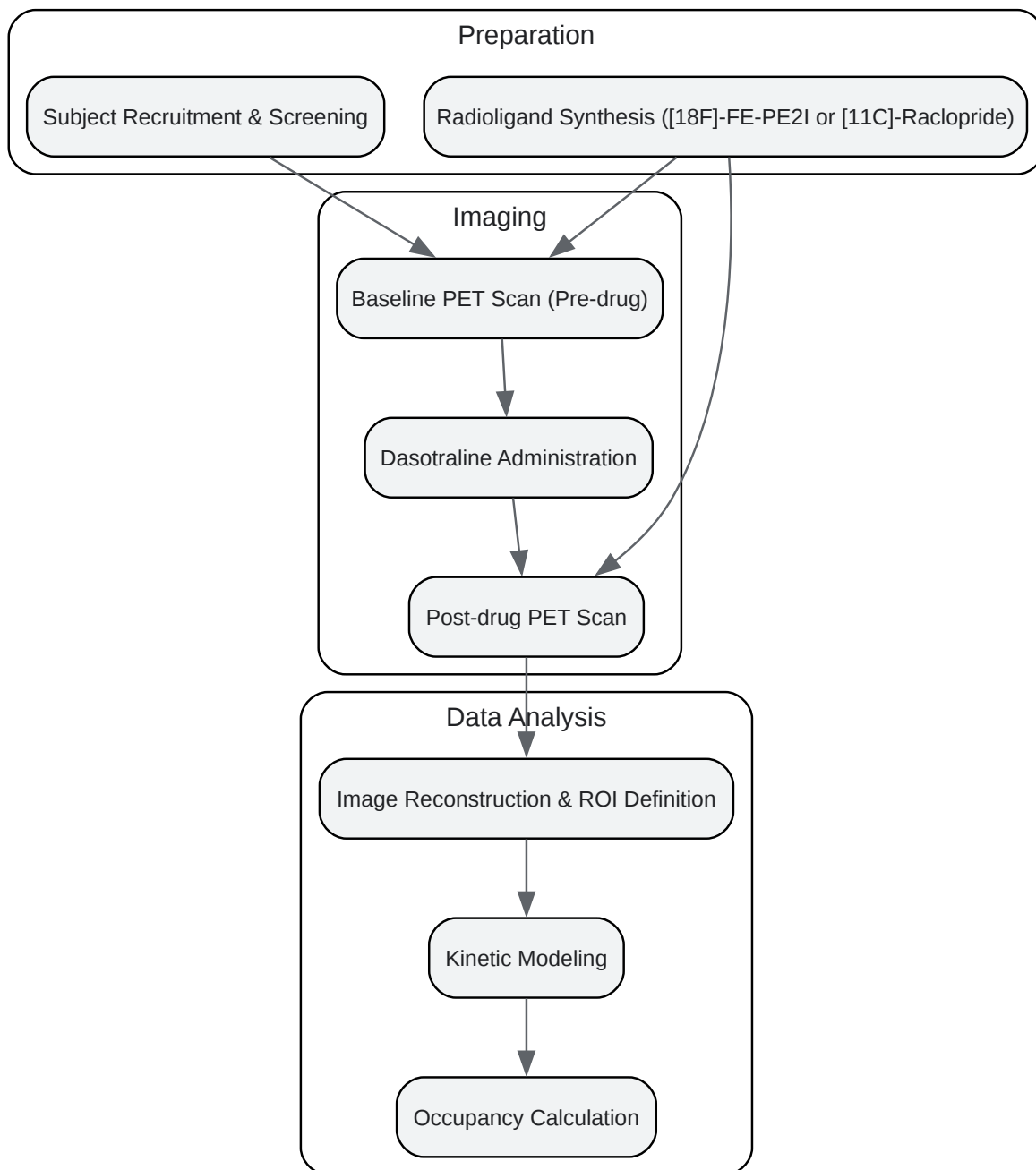
## Mechanism of Action

Dasotraline functions as a potent and balanced inhibitor of both the dopamine transporter (DAT) and the norepinephrine transporter (NET), with a weaker effect on the serotonin transporter (SERT).[7][8] By blocking these transporters, dasotraline increases the extracellular concentrations of dopamine and norepinephrine in the synaptic cleft, thereby enhancing dopaminergic and noradrenergic neurotransmission. This dual mechanism is believed to be the basis for its therapeutic effects in disorders such as ADHD.[3]

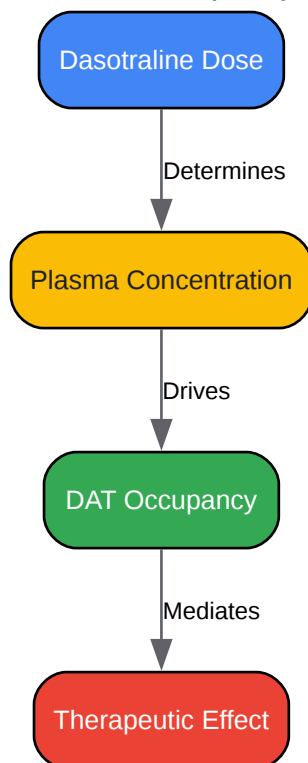
## Mechanism of Action of Dasotraline



## PET Occupancy Study Workflow



## Dose-Concentration-Occupancy Relationship



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## References

- 1. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. Serotonin transporter occupancy of high-dose selective serotonin reuptake inhibitors during major depressive disorder measured with [11C]DASB positron emission tomography - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. The rate of dasotraline brain entry is slow following intravenous administration - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]

- 5. Absorption, distribution, metabolism, and excretion of [14C]-dasotraline in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Pharmacokinetics and Exposure-Response Relationships of Dasotraline in the Treatment of Attention-Deficit/Hyperactivity... [ouci.dntb.gov.ua]
- 7. Pharmacokinetics and Exposure-Response Relationships of Dasotraline in the Treatment of Attention-Deficit/Hyperactivity Disorder in Adults - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Acute occupancy of brain serotonin transporter by sertraline as measured by [11C]DASB and positron emission tomography - PubMed [pubmed.ncbi.nlm.nih.gov]
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